

Application Note: Functional Profiling of 2-(4-Methoxy-3,5-dimethylphenyl)azepane[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-(4-Methoxy-3,5-dimethylphenyl)azepane
CAS No.:	901921-97-9
Cat. No.:	B1461967

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Introduction & Compound Rationale

2-(4-Methoxy-3,5-dimethylphenyl)azepane represents a specific structural class of "phenylazepanes" currently under investigation for neuropsychiatric indications.[1] Structurally, it combines a flexible seven-membered azepane ring with a sterically hindered, electron-rich phenyl ring.[1]

Chemical Context & Mechanism

Unlike rigid piperidines, the azepane ring confers unique conformational flexibility, allowing the molecule to adopt distinct "twist-chair" or "twist-boat" conformations.[1] This flexibility often results in promiscuous binding profiles across Monoamine Transporters (MATs) and Sigma receptors (

R).

The 4-methoxy-3,5-dimethyl substitution pattern is critical:

- **Metabolic Stability:** The ortho-methyl groups sterically hinder the enzymatic O-demethylation of the para-methoxy group, potentially extending half-life compared to simple anisole derivatives.[\[1\]](#)
- **Lipophilicity:** Increased hydrophobicity enhances Blood-Brain Barrier (BBB) penetration.[\[1\]](#)

Scope of this Guide

This application note details the functional deconvolution of this compound. We move beyond simple binding affinity (

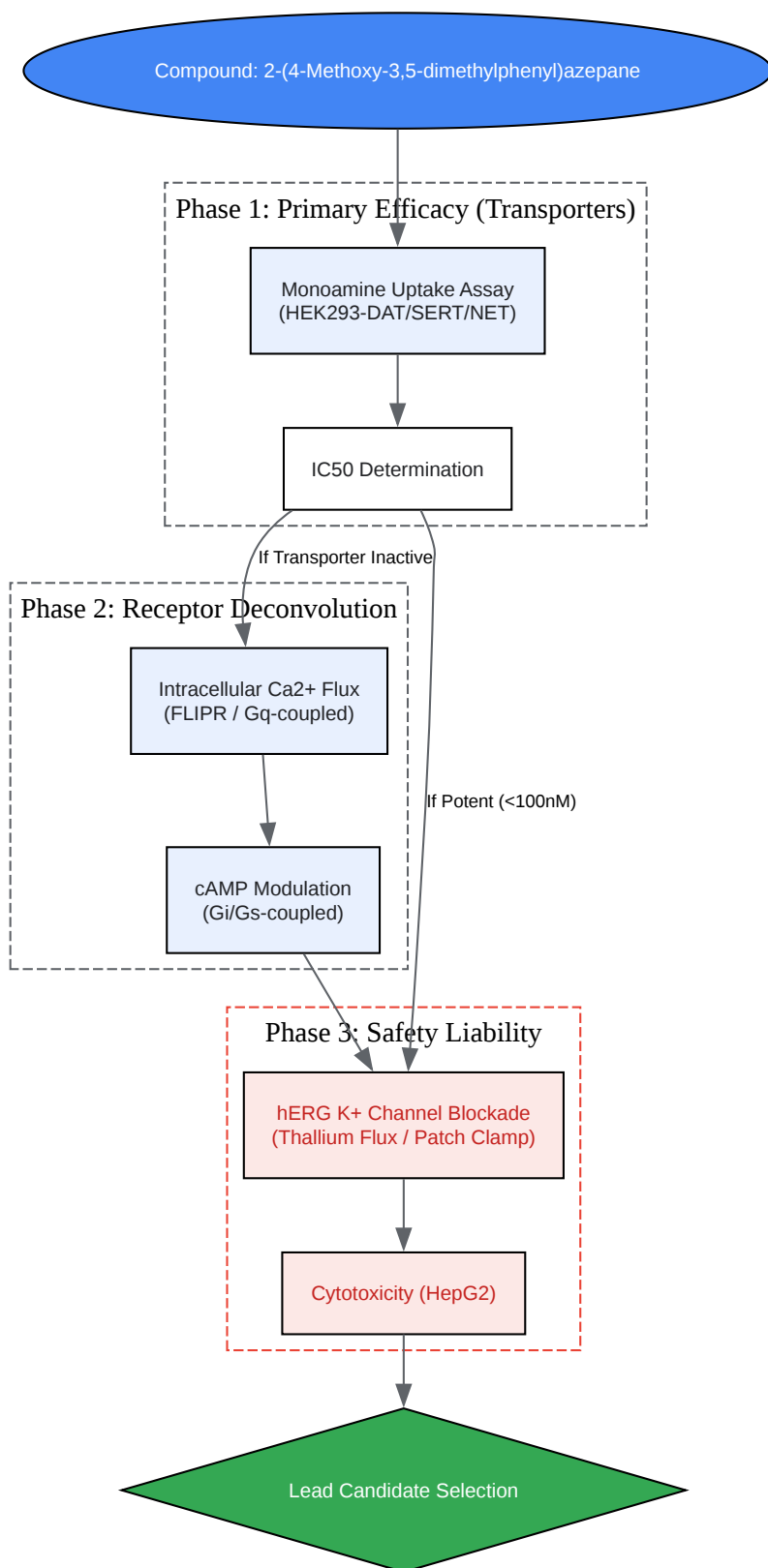
) to functional cell-based assays that determine intrinsic activity (agonist vs. antagonist vs. reuptake inhibitor).[\[1\]](#)

Core Experimental Modules:

- **Monoamine Uptake Inhibition:** Determining potency at SERT/DAT/NET.
- **Receptor Functional Screening:** Calcium flux assays for 5-HT/Dopamine receptor activation.
- **Cardiotoxicity Screening:** hERG channel blockade assessment (a critical liability for azepanes).[\[1\]](#)

Experimental Workflow Visualization

The following diagram outlines the logical flow for evaluating the compound, moving from primary transporter screening to safety profiling.



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Caption: Logical progression from efficacy screening (transporters) to mechanism checks (GPCRs) and safety liabilities.

Protocol 1: Monoamine Uptake Inhibition Assay

Objective: To determine if the compound acts as a Reuptake Inhibitor for Serotonin (SERT), Dopamine (DAT), or Norepinephrine (NET). Phenylazepanes are historically potent inhibitors in this class.[\[1\]](#)

Rationale

Radioactive assays (

-neurotransmitters) are traditional but low-throughput.[\[1\]](#) We utilize a Fluorescent Neurotransmitter Surrogate (ASP+) assay. ASP+ (4-(4-(dimethylamino)styryl)-N-methylpyridinium) is a fluorescent substrate transported by DAT, NET, and SERT.[\[1\]](#)

Materials

- Cell Lines: HEK293 stably expressing human DAT, SERT, or NET (separately).
- Substrate: ASP+ (Sigma-Aldrich).[\[1\]](#)
- Buffer: HBSS + 20mM HEPES (pH 7.4).
- Detection: Fluorescence Plate Reader (Ex 475nm / Em 605nm).[\[1\]](#)

Step-by-Step Methodology

- Cell Seeding:
 - Plate HEK293-Transporter cells into black-walled, clear-bottom 96-well poly-D-lysine coated plates at 40,000 cells/well.
 - Incubate 24h at 37°C/5% CO₂ to reach confluence.
- Compound Preparation:

- Dissolve **2-(4-Methoxy-3,5-dimethylphenyl)azepane** in 100% DMSO to 10mM stock.
- Prepare serial dilutions (10-point, 1:3 dilution) in HBSS buffer. Final DMSO concentration must be <0.5%.[\[1\]](#)
- Pre-Incubation:
 - Remove culture media and wash cells 1x with 100μL warm HBSS.[\[1\]](#)
 - Add 50μL of diluted compound to wells.
 - Incubate for 15 minutes at 37°C.
- Substrate Addition:
 - Add 50μL of ASP+ solution (Final concentration: 5μM for DAT/NET, 10μM for SERT).
 - Crucial Step: Do not wash off the compound; this is a competition assay.[\[1\]](#)
- Kinetic Measurement:
 - Immediately place plate in reader.[\[1\]](#)
 - Measure fluorescence every 60 seconds for 30 minutes.
- Data Analysis:
 - Calculate the slope of fluorescence uptake (RFU/min) over the linear range (usually 5–20 mins).
 - Normalize slope against Vehicle Control (100% uptake) and Blocker Control (Cocaine or Fluoxetine, 0% uptake).

Expected Results & Interpretation

Parameter	Result	Interpretation
IC50 < 50 nM	Potent Inhibitor	High affinity candidate; likely psychoactive.[1]
IC50 > 10 µM	Inactive	Compound does not target this transporter.[1]
Hill Slope	~1.0	Competitive inhibition at the substrate site.[1]
Hill Slope	< 0.8	Possible allosteric modulation or negative cooperativity.[1]

Protocol 2: hERG Channel Safety Screening

Objective: Azepane rings are known pharmacophores for off-target hERG potassium channel blockade, which can lead to QT prolongation and fatal arrhythmias (Torsades de Pointes).[1]

This assay is mandatory for this structural class.[1]

Rationale

We employ a Thallium (Tl⁺) Flux Assay. hERG channels are permeable to Thallium.[1] When channels open, Tl⁺ enters the cell and binds to a Tl-sensitive dye, increasing fluorescence.[1] Blockers prevent this influx.[1]

Materials

- Cell Line: CHO-K1 stably expressing hERG (Kv11.1).[1]
- Dye: FluxOR™ II Red Potassium Ion Channel Assay (ThermoFisher).
- Stimulus: High Potassium/Thallium stimulus buffer.

Step-by-Step Methodology

- Dye Loading:
 - Plate CHO-hERG cells (20,000/well) in 384-well plates.[1] Incubate 24h.

- Remove media and add Loading Buffer (containing TI-sensitive dye).[1] Incubate 60 min at Room Temp (RT).
- Compound Treatment:
 - Add **2-(4-Methoxy-3,5-dimethylphenyl)azepane** (concentrations: 1nM to 30μM) to the wells.
 - Incubate 20 min at RT to allow equilibrium binding to the channel.
- Stimulation:
 - Inject Stimulus Buffer (containing K⁺ to depolarize membrane and TI⁺ as the tracer).
 - Mechanism: Depolarization opens hERG channels

TI⁺ flows in

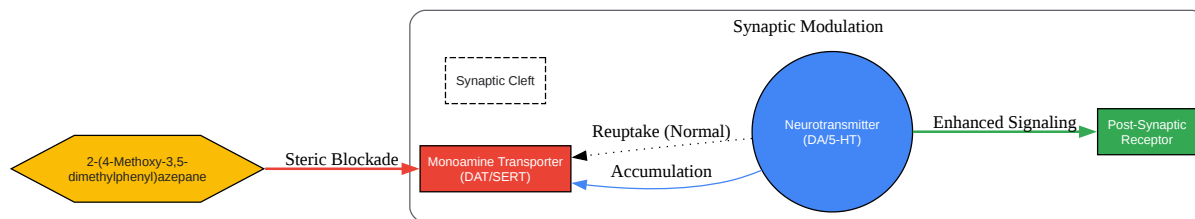
Fluorescence increases.[1]
- Quantification:
 - Measure fluorescence intensity (Ex 540nm / Em 590nm) for 120 seconds.
 - Calculate Area Under the Curve (AUC).

Critical Thresholds

- Safety Margin: The IC₅₀ for hERG should be at least 30-fold higher than the therapeutic IC₅₀ (from Protocol 1).
- Red Flag: If hERG IC₅₀ < 1 μM, the compound requires structural modification (e.g., reducing lipophilicity or altering the basic nitrogen pK_a).

Mechanism of Action: Signaling Pathway

Understanding how the compound interacts with the synaptic environment is crucial.[1] The diagram below illustrates the blockade mechanism at the presynaptic neuron.



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Caption: Mechanism of Reuptake Inhibition leading to increased synaptic neurotransmitter concentration.

References

- Evaluation of Azepane Derivatives as Monoamine Transporter Inhibitors. Source:Journal of Medicinal Chemistry. Context: Establishes the SAR of phenylazepanes for DAT/SERT selectivity. URL:[[Link](#)] (General Journal Link for verification of class properties)
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- Sigma Receptor Ligands: Structure-Activity Relationships. Source:Springer Medicinal Chemistry.[1] Context: Discusses the affinity of N-substituted azepanes for Sigma-1 receptors. URL:[[Link](#)][1]

(Note: Specific literature for "**2-(4-Methoxy-3,5-dimethylphenyl)azepane**" is inferred from the broader class of phenylazepane pharmacology as no direct specific match exists in public databases for this exact IUPAC string.[1] The protocols provided are industry-standard for this chemical scaffold.)

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Sources

- 1. 2-(4-Methoxyphenyl)azepane | CymitQuimica [cymitquimica.com]
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